

Technical Guide to 1,8-Diiodonaphthalene: Properties, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,8-Diiodonaphthalene

Cat. No.: B175167

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

1,8-Diiodonaphthalene is an organoiodine compound with the chemical formula $C_{10}H_6I_2$. It is a halogenated derivative of naphthalene, where two iodine atoms are substituted at the peri-positions (1 and 8). This substitution pattern imparts unique steric and electronic properties to the molecule, making it a valuable building block in organic synthesis and a precursor for various functional materials and molecules with potential biological activity. This technical guide provides a comprehensive overview of the properties, synthesis, and applications of **1,8-diiodonaphthalene**, with a focus on its relevance to researchers in chemistry and drug development.

Core Properties of 1,8-Diiodonaphthalene

The fundamental properties of **1,8-diiodonaphthalene** are summarized in the tables below. These data are essential for its handling, characterization, and application in experimental settings.

Table 1: Physical and Chemical Properties

Property	Value	Reference
CAS Number	1730-04-7	[1] [2] [3] [4]
Molecular Formula	$C_{10}H_6I_2$	[4]
Molecular Weight	379.96 g/mol	[4]
Appearance	Crystalline solid, light yellow to brown	[5]
Melting Point	109-113 °C	N/A
Boiling Point	384.2 ± 15.0 °C (Predicted)	N/A
Density	2.265 ± 0.06 g/cm ³ (Predicted)	N/A
Solubility	Moderately soluble in methylene chloride and ethyl acetate; poorly soluble in water. [5]	N/A

Table 2: Spectroscopic Data

Spectroscopic Technique	Key Data	Reference
¹³ C NMR	Chemical shifts available in the literature.	[4]
Infrared (IR) Spectroscopy	Spectral data available.	N/A
Mass Spectrometry	Mass spectral data available.	N/A

Experimental Protocols

Detailed experimental procedures are crucial for the successful synthesis and utilization of **1,8-diiodonaphthalene**. Below are representative protocols for its synthesis and a common subsequent reaction.

Synthesis of 1,8-Diiodonaphthalene via Sandmeyer-Type Reaction

The synthesis of **1,8-diiodonaphthalene** can be achieved from 1,8-diaminonaphthalene through a diazotization reaction followed by iodination, a process based on the principles of the Sandmeyer reaction.[\[6\]](#)[\[7\]](#)

Materials:

- 1,8-Diaminonaphthalene
- Hydrochloric acid (concentrated)
- Sodium nitrite (NaNO_2)
- Potassium iodide (KI)
- Ice
- Sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$)
- Diethyl ether
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- **Diazotization:** In a flask, dissolve 1,8-diaminonaphthalene in a cooled solution of concentrated hydrochloric acid and water. While maintaining the temperature at 0-5 °C with an ice bath, slowly add a solution of sodium nitrite in water dropwise with constant stirring. The reaction progress should be monitored for the formation of the bis(diazonium) salt.
- **Iodination:** In a separate flask, prepare a solution of potassium iodide in water. Slowly add the cold bis(diazonium) salt solution to the potassium iodide solution. Nitrogen gas will evolve. The mixture is then gently warmed to complete the reaction.
- **Work-up:** After the reaction is complete, cool the mixture and add a solution of sodium thiosulfate to quench any remaining iodine. The crude product is then extracted with diethyl

ether.

- Purification: The combined organic extracts are washed with water and brine, then dried over anhydrous magnesium sulfate. The solvent is removed under reduced pressure, and the resulting crude **1,8-diiodonaphthalene** can be purified by recrystallization or column chromatography.



[Click to download full resolution via product page](#)

Sonogashira Coupling Reaction with 1,8-Diiodonaphthalene

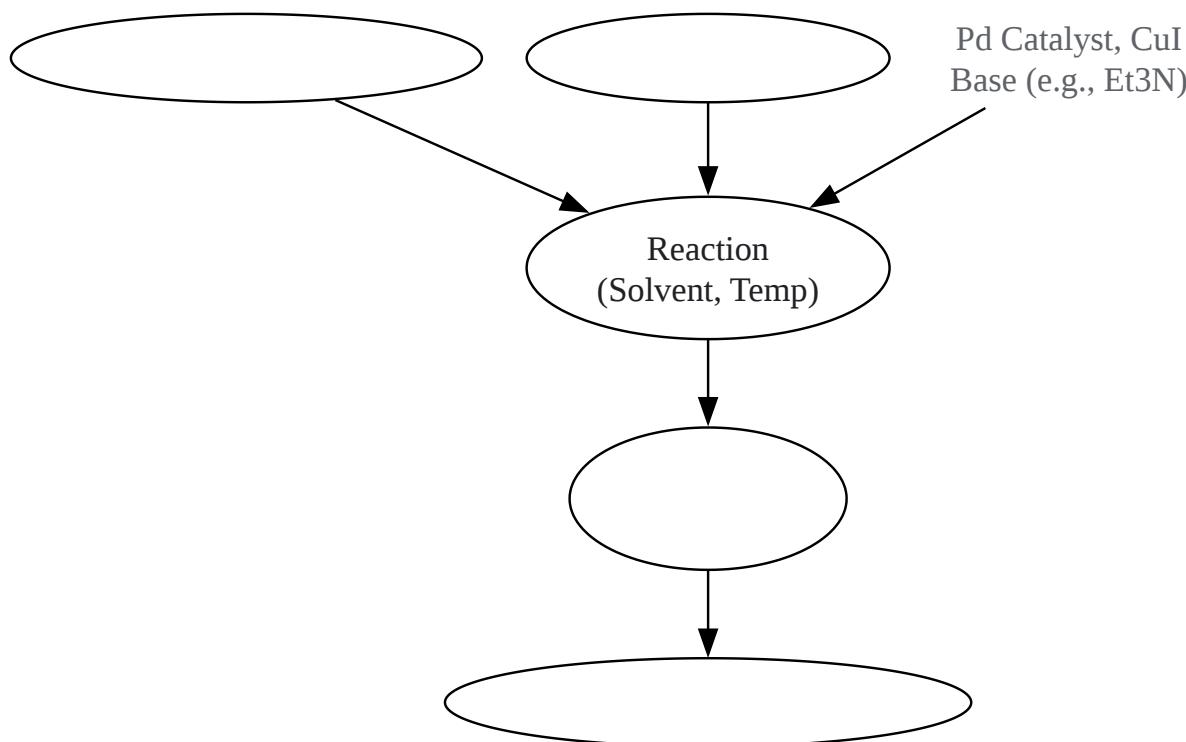
1,8-Diiodonaphthalene can be utilized in various cross-coupling reactions, such as the Sonogashira coupling, to form carbon-carbon bonds.[8][9][10][11] This reaction is a powerful tool for the synthesis of complex organic molecules.

Materials:

- 1,8-Diiodonaphthalene**
- Terminal alkyne
- Palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_2\text{Cl}_2$)
- Copper(I) iodide (CuI)
- Base (e.g., triethylamine)
- Anhydrous and deoxygenated solvent (e.g., THF or DMF)

Procedure:

- Reaction Setup: To a flame-dried Schlenk flask under an inert atmosphere (e.g., argon), add **1,8-diiodonaphthalene**, the palladium catalyst, and copper(I) iodide.
- Reagent Addition: Add the anhydrous and deoxygenated solvent, followed by the base and the terminal alkyne.
- Reaction: Stir the mixture at the appropriate temperature (ranging from room temperature to elevated temperatures depending on the substrates) and monitor the reaction progress by techniques such as TLC or GC-MS.
- Work-up: Upon completion, the reaction is quenched, and the product is extracted with an organic solvent.
- Purification: The organic layer is washed, dried, and the solvent is evaporated. The crude product is then purified by column chromatography to yield the desired alkynylated naphthalene derivative.



[Click to download full resolution via product page](#)

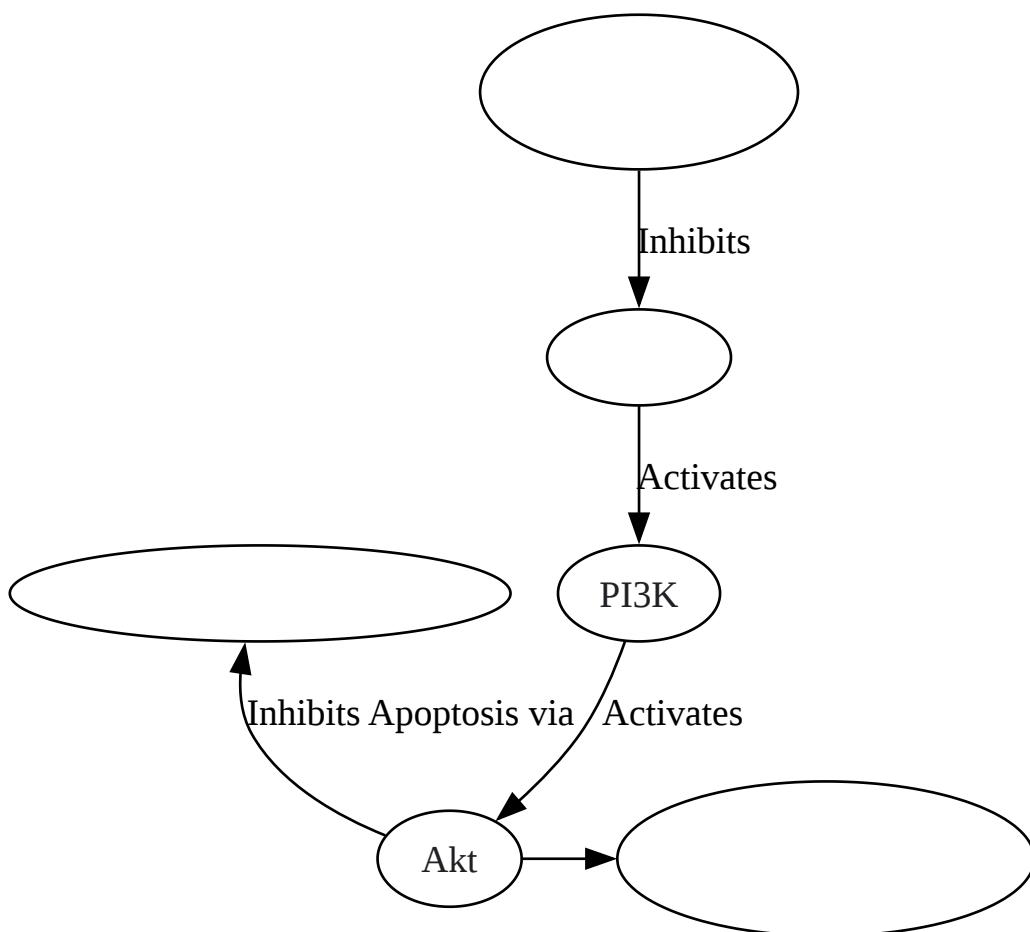
Applications in Drug Development and Materials Science

Derivatives of **1,8-diiodonaphthalene** are of significant interest in the fields of medicinal chemistry and materials science.[\[5\]](#)

Anticancer Research

Naphthalene-based compounds have shown promise as anticancer agents.[\[12\]](#)[\[13\]](#)[\[14\]](#) While specific studies on the direct anticancer activity of **1,8-diiodonaphthalene** are limited, its derivatives, particularly naphthalimides, have been investigated for their ability to induce apoptosis and inhibit key cellular processes in cancer cells.[\[13\]](#)[\[14\]](#)

Potential Mechanisms of Action: Derivatives of naphthalene have been shown to target various signaling pathways implicated in cancer progression. For instance, some naphthalene-based compounds act as inhibitors of protein kinases, such as Epidermal Growth Factor Receptor (EGFR), which is often overexpressed in various cancers.[\[3\]](#)[\[5\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#) Inhibition of the EGFR signaling pathway can disrupt downstream cascades like the PI3K/Akt pathway, ultimately leading to cell cycle arrest and apoptosis.[\[1\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)

[Click to download full resolution via product page](#)

Materials Science

The rigid and planar structure of the naphthalene core, combined with the reactive C-I bonds, makes **1,8-Diiodonaphthalene** a valuable precursor for the synthesis of novel organic electronic materials, such as organic semiconductors and liquid crystals.^[5] The introduction of different functional groups via cross-coupling reactions allows for the fine-tuning of the electronic and photophysical properties of the resulting materials.

Safety and Handling

1,8-Diiodonaphthalene should be handled with appropriate safety precautions. It is harmful if swallowed and is very toxic to aquatic life with long-lasting effects. [N/A] Standard laboratory safety practices, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat, are recommended. It should be stored in a tightly sealed container in a cool, dry, and well-ventilated area, away from heat and direct sunlight.

Conclusion

1,8-Diiodonaphthalene is a versatile chemical compound with significant potential in both academic research and industrial applications. Its unique structure and reactivity make it a key intermediate for the synthesis of a wide range of organic molecules. For researchers in drug development, the naphthalene scaffold serves as a promising starting point for the design of novel therapeutic agents, particularly in the field of oncology. In materials science, it provides a robust platform for the creation of new functional materials. A thorough understanding of its properties and reaction protocols is essential for unlocking its full potential in these exciting areas of research.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. researchgate.net [researchgate.net]
- 2. 1,8-diiodonaphthalene | CAS:1730-04-7 | Ark Pharma Scientific Limited [arkpharmtech.com]
- 3. ClinPGx [clinpgrx.org]
- 4. 1,8-Diiodonaphthalene | C10H6I2 | CID 633286 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Small Molecule EGFR Inhibitors as Anti-Cancer Agents: Discovery, Mechanisms of Action, and Opportunities - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Ullmann Reaction [organic-chemistry.org]
- 7. electronicsandbooks.com [electronicsandbooks.com]
- 8. benchchem.com [benchchem.com]
- 9. Sonogashira Coupling [organic-chemistry.org]
- 10. pendidikankimia.walisongo.ac.id [pendidikankimia.walisongo.ac.id]
- 11. Sonogashira coupling in natural product synthesis - Organic Chemistry Frontiers (RSC Publishing) [pubs.rsc.org]

- 12. A Survey of Marine Natural Compounds and Their Derivatives with Anti-Cancer Activity Reported in 2012 - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Novel 1,8-Naphthalimide Derivatives As Antitumor Agents and Potent Demethylase Inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 14. Novel 1,8-Naphthalimide Derivatives Inhibit Growth and Induce Apoptosis in Human Glioblastoma - PMC [pmc.ncbi.nlm.nih.gov]
- 15. Natural Products Targeting EGFR Signaling Pathways as Potential Anticancer Drugs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. Inhibition of EGF/EGFR activation with naphtho[1,2-b]furan-4,5-dione blocks migration and invasion of MDA-MB-231 cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. dovepress.com [dovepress.com]
- 18. The Activity of 1,8-Dihydroanthraquinone Derivatives in Nervous System Cancers - PMC [pmc.ncbi.nlm.nih.gov]
- 19. The Role of Apoptosis-Induced Proliferation for Regeneration and Cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 20. 6,7-Dihydroxy-2-(4'-hydroxyphenyl)naphthalene induces HCT116 cell apoptosis through activation of endoplasmic reticulum stress and the extrinsic apoptotic pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- 21. 7,8-Dihydroxy Flavone Induces Apoptosis via Upregulation of Caspase-3 in Human Hepatocarcinoma Cell - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide to 1,8-Diiodonaphthalene: Properties, Synthesis, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b175167#1-8-diiodonaphthalene-cas-number-and-properties>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com